

Physical and chemical properties of Sculponeatic acid

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Compound of Interest

Compound Name: *Sculponeatic acid*

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Sculponeatic Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Sculponeatic acid is a novel, naturally occurring A-ring contracted oleanane triterpene isolated from the plant *Isodon sculponeata*.^{[1][2]} This technical guide provides a comprehensive overview of the known physical and chemical properties of **Sculponeatic acid**, alongside detailed experimental protocols for its isolation and characterization. While specific signaling pathways involving **Sculponeatic acid** have yet to be elucidated, this document explores the known biological activities of related oleanane triterpenoids to provide a context for future research. This guide is intended to serve as a foundational resource for researchers and professionals in drug development interested in the therapeutic potential of this unique natural product.

Introduction

Natural products remain a vital source of novel chemical entities for drug discovery. Triterpenoids, a large and structurally diverse class of natural products, have garnered significant attention for their wide range of biological activities, including anti-inflammatory, anti-cancer, and anti-viral properties. **Sculponeatic acid**, first reported by Wang et al. (2009), represents a unique structural variation within the oleanane triterpenoid family, characterized by a contracted A-ring.^[1] Its discovery in *Isodon sculponeata* opens new avenues for investigating

the structure-activity relationships of this class of compounds.^[1] This guide synthesizes the currently available data on **Sculponeatic acid** to facilitate further scientific inquiry.

Physicochemical Properties

To date, detailed experimental data on all physical and chemical properties of **Sculponeatic acid** are not extensively available in the public domain. The following tables summarize the known information.

Table 1: General and Physical Properties of Sculponeatic Acid

Property	Value	Source
Chemical Name	Sculponeatic acid	^[3]
CAS Number	1169806-02-3	^{[1][3]}
Molecular Formula	C ₃₀ H ₄₆ O ₄	^[3]
Molecular Weight	470.68 g/mol	^[2]
Physical Description	Powder	^[3]
Solubility	Soluble in Chloroform, Dichloromethane, DMSO	^[3]

Table 2: Spectroscopic Data Reference

Spectroscopic Method	Reference
Nuclear Magnetic Resonance (NMR)	Wang F, et al. Chem Pharm Bull (Tokyo). 2009 May;57(5):525-7. ^[1]
Mass Spectrometry (MS)	Wang F, et al. Chem Pharm Bull (Tokyo). 2009 May;57(5):525-7. ^[1]

Chemical Structure

Sculponeatic acid is an A-ring contracted oleanane triterpenoid. The elucidation of its structure was achieved through extensive spectroscopic analysis.^[1]

Experimental Protocols

Detailed experimental protocols for the synthesis of **Sculponeatic acid** are not currently available. The compound is isolated from its natural source, *Isodon sculponeata*.^[1] Below is a generalized workflow for the isolation and characterization of triterpenoids from plant material, based on common phytochemical practices.

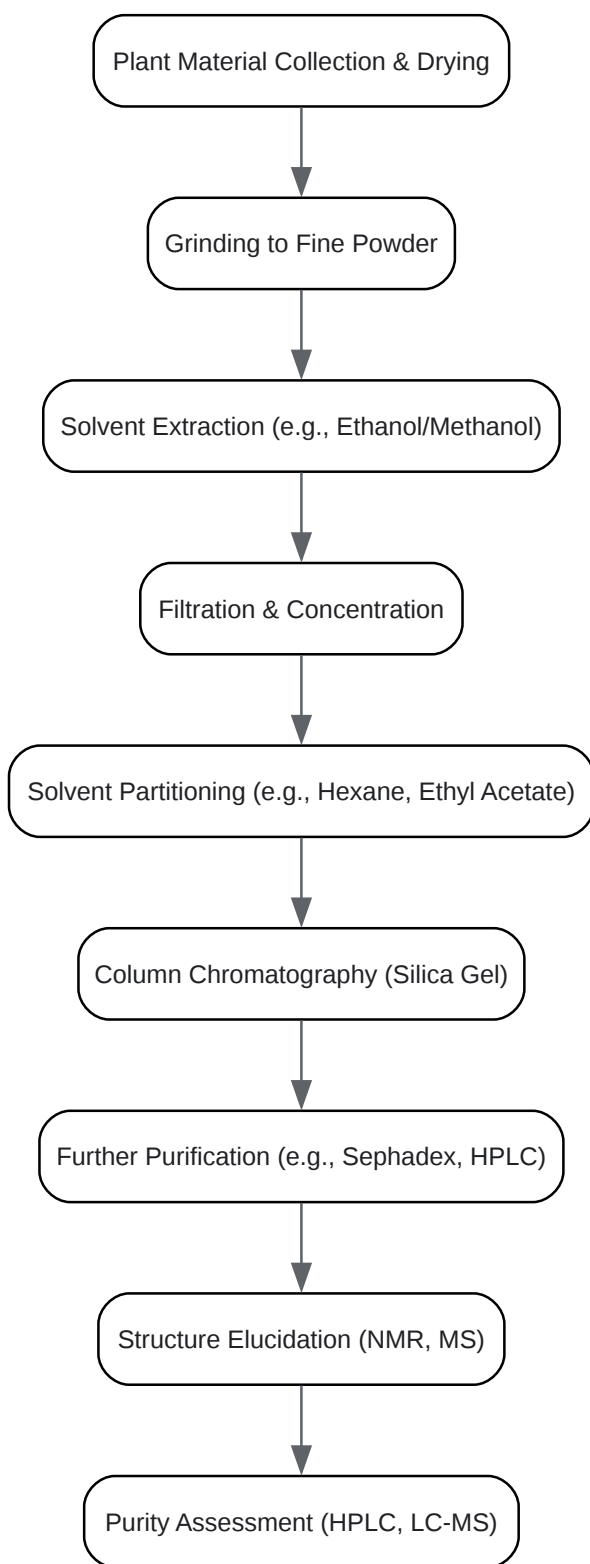


Figure 1: General Experimental Workflow for Triterpenoid Isolation

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Figure 1: General workflow for triterpenoid isolation.

Biological Activity and Signaling Pathways

While no specific biological activities or modulated signaling pathways have been reported for **Sculponeatic acid** itself, the broader class of oleanane triterpenoids is known to exhibit a range of pharmacological effects. These include anti-inflammatory, antioxidant, and cytotoxic activities. It is plausible that **Sculponeatic acid** may share some of these properties.

Given the lack of specific data for **Sculponeatic acid**, a hypothetical signaling pathway that is often modulated by other triterpenoids, such as the NF- κ B pathway, is presented below for illustrative purposes.

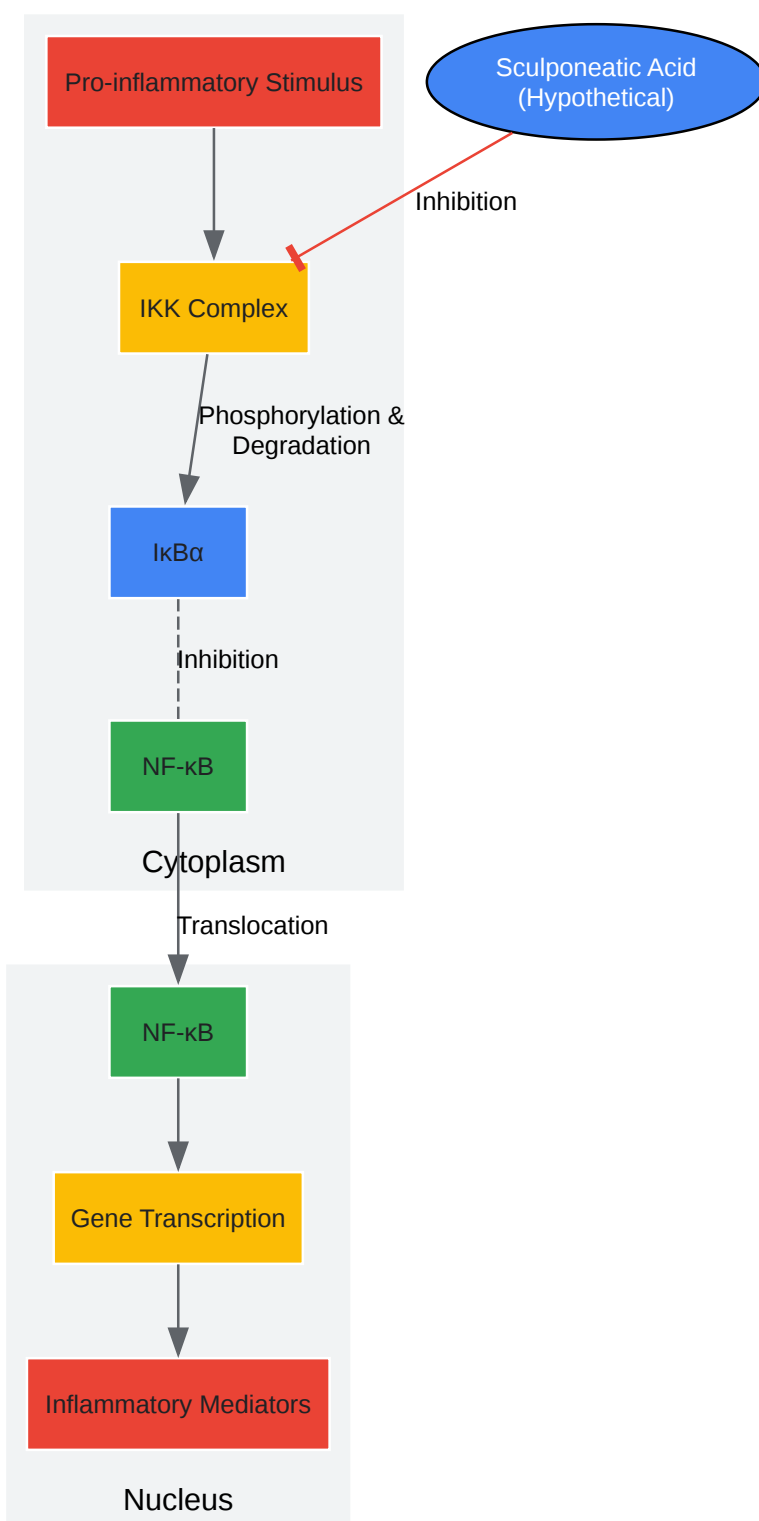


Figure 2: Hypothetical Triterpenoid-Modulated Signaling Pathway

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Figure 2: Hypothetical signaling pathway modulation.

Conclusion and Future Directions

Sculponeatic acid is a structurally intriguing natural product with potential for further investigation. The current body of knowledge is limited, highlighting the need for more extensive research into its physicochemical properties, synthesis, and biological activities. Future studies should focus on:

- Complete Physicochemical Characterization: Determination of melting point, boiling point, pKa, and other key physical constants.
- Total Synthesis: Development of a synthetic route to enable the production of larger quantities for research and to allow for the creation of structural analogs.
- Biological Screening: Comprehensive evaluation of its cytotoxic, anti-inflammatory, antimicrobial, and other potential therapeutic activities.
- Mechanistic Studies: Elucidation of the specific signaling pathways and molecular targets through which **Sculponeatic acid** exerts its biological effects.

This technical guide provides a starting point for researchers and drug development professionals to explore the potential of **Sculponeatic acid**. The unique A-ring contracted oleanane scaffold may offer novel structure-activity relationships, making it a promising candidate for further discovery and development.

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